

Application Note: Synthesis of 3-Chloro-5-nitropicolinic Acid

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Compound of Interest

Compound Name: 3-Chloro-5-nitropicolinic acid

Cat. No.: B187666

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **3-Chloro-5-nitropicolinic acid**, a key intermediate in the development of pharmaceuticals and other specialty chemicals. The outlined procedure is based on the hydrolysis of 3-chloro-5-nitropicolinonitrile.

Data Presentation

A summary of the key compounds involved in this synthesis is provided in the table below for easy reference.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Chloro-5-nitropicolinonitrile	488713-30-0	C ₆ H ₂ ClN ₃ O ₂	183.55
3-Chloro-5-nitropicolinic acid	141238-23-5	C ₆ H ₃ ClN ₂ O ₄	202.55
Sulfuric Acid	7664-93-9	H ₂ SO ₄	98.08
Sodium Hydroxide	1310-73-2	NaOH	40.00

Experimental Protocol: Hydrolysis of 3-Chloro-5-nitropicolinonitrile

This protocol details the acid-catalyzed hydrolysis of 3-chloro-5-nitropicolinonitrile to yield **3-Chloro-5-nitropicolinic acid**.

Materials:

- 3-Chloro-5-nitropicolinonitrile
- Concentrated Sulfuric Acid (98%)
- Deionized Water
- Sodium Hydroxide (for neutralization)
- Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate (for drying)
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, beaker, separatory funnel)
- Heating mantle and magnetic stirrer
- pH paper or pH meter
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-chloro-5-nitropicolinonitrile (1.0 eq).
- **Acid Addition:** Carefully and slowly add concentrated sulfuric acid (5-10 eq) to the flask while stirring. The addition should be performed in an ice bath to control the exothermic reaction.

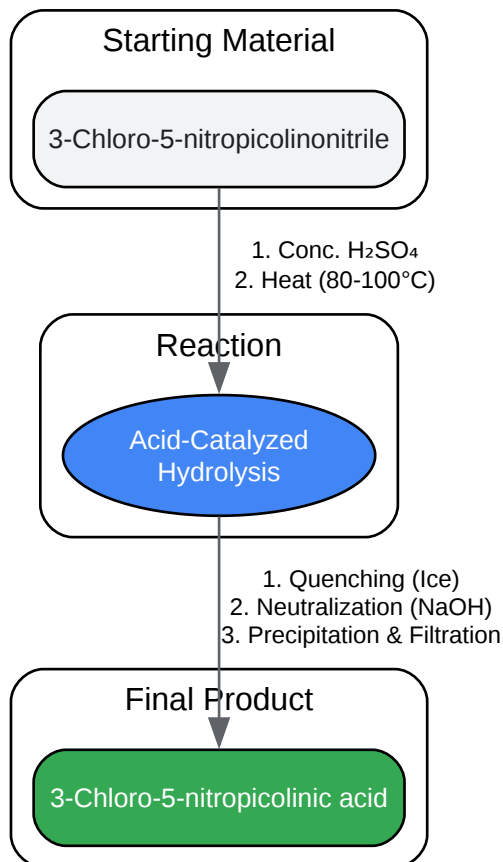
- **Heating:** Once the addition is complete, remove the ice bath and heat the reaction mixture to 80-100°C using a heating mantle.
- **Reaction Monitoring:** Maintain the reaction at this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by taking small aliquots from the reaction mixture.
- **Quenching:** After the reaction is complete, cool the flask to room temperature and then carefully pour the reaction mixture onto crushed ice in a beaker with constant stirring.
- **Neutralization and Precipitation:** Slowly neutralize the acidic solution with a saturated solution of sodium hydroxide until the pH is approximately 2-3. The desired product, **3-Chloro-5-nitropicolinic acid**, will precipitate out of the solution.
- **Isolation:** Collect the precipitate by vacuum filtration and wash the solid with cold deionized water.
- **Purification (Optional):** The crude product can be further purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.
- **Drying:** Dry the purified solid in a vacuum oven to obtain the final product.

Expected Yield:

While specific yield data for this exact transformation is not readily available in the searched literature, analogous acid-catalyzed hydrolysis of aromatic nitriles typically proceeds in good to excellent yields, often in the range of 80-95%.

Synthesis Workflow

Synthesis of 3-Chloro-5-nitropicolinic acid



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Caption: Workflow for the synthesis of **3-Chloro-5-nitropicolinic acid**.

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